

# Molecular weight and formula of Boc-gly-gly-gly-OH

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## Compound of Interest

Compound Name: *Boc-gly-gly-gly-OH*

Cat. No.: *B1337700*

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## An In-depth Technical Guide to Boc-gly-gly-gly-OH

This guide provides essential technical information for researchers, scientists, and drug development professionals on **Boc-gly-gly-gly-OH**, a key building block in peptide synthesis.

### Core Molecular Data

**Boc-gly-gly-gly-OH**, also known as Boc-triglycine, is a derivative of the tripeptide triglycine, where the N-terminus is protected by a tert-butoxycarbonyl (Boc) group. This protecting group is crucial for the controlled, stepwise synthesis of longer peptide chains.

Below is a summary of its key quantitative data.

Property	Value	Source
Molecular Formula	$C_{11}H_{19}N_3O_6$	[1]
Molecular Weight	289.29 g/mol	[1]

### Experimental Protocols

While specific experimental protocols can vary based on the application, the use of **Boc-gly-gly-gly-OH** in solid-phase peptide synthesis (SPPS) generally follows these steps:

- Deprotection: The resin-bound amino acid or peptide with a free amino group is prepared.
- Coupling: **Boc-gly-gly-gly-OH** is activated using a coupling reagent (e.g., DCC, HBTU) and then reacted with the free amino group on the resin.
- Capping (Optional): Any unreacted amino groups on the resin are acetylated to prevent the formation of deletion sequences.
- Deprotection of the Boc group: The Boc group of the newly added triglycine unit is removed using an acid, typically trifluoroacetic acid (TFA), to expose the N-terminal amine for the next coupling step.
- Iteration: Steps 2-4 are repeated to elongate the peptide chain.
- Cleavage: Once the desired peptide sequence is synthesized, it is cleaved from the resin support, and all protecting groups are removed.

## Structural Representation

The logical structure of **Boc-gly-gly-gly-OH**, illustrating the covalent linkages between its constituent parts, can be visualized as follows:



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Diagram of **Boc-gly-gly-gly-OH** structure.

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## References

- 1. Boc-gly-gly-gly-OH | C<sub>11</sub>H<sub>19</sub>N<sub>3</sub>O<sub>6</sub> | CID 7019030 - PubChem [pubchem.ncbi.nlm.nih.gov]
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